

The Enigmatic Journey of 4-Amino-2-(methylthio)benzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2-(methylthio)benzoic acid

Cat. No.: B2724894

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Amino-2-(methylthio)benzoic acid, a molecule with potential applications in medicinal chemistry and materials science, remains a compound of significant interest yet limited public documentation. This technical guide consolidates the available information on its discovery, history, and properties. Due to a notable scarcity of dedicated research on this specific molecule, this paper draws upon analogous chemical structures and synthetic methodologies to provide a comprehensive overview. The guide details a plausible synthetic pathway, compiles relevant physicochemical data from closely related compounds, and employs visualizations to illustrate key concepts, serving as a foundational resource for researchers and developers in the field.

Introduction

4-Amino-2-(methylthio)benzoic acid (CAS No. 1343844-11-0) is a substituted benzoic acid derivative featuring both an amine and a methylthio group.^{[1][2]} Such structural motifs are of considerable interest in drug discovery, as the amino functionality provides a key site for further chemical modification, while the methylthio group can influence the molecule's lipophilicity, metabolic stability, and binding interactions with biological targets. Despite its potential, a thorough review of scientific literature and patent databases reveals a conspicuous absence of detailed information regarding the initial discovery and historical development of this specific

compound. This guide aims to bridge this knowledge gap by providing a technical overview based on available data and established chemical principles.

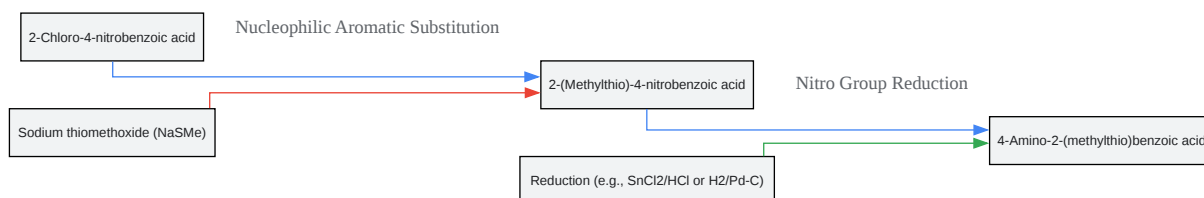
Physicochemical Properties

While specific experimental data for **4-Amino-2-(methylthio)benzoic acid** is not widely published, the expected properties can be inferred from structurally similar compounds. The following table summarizes key physicochemical data for related benzoic acid derivatives to provide a comparative reference.

Property	4-(Methylthio)benzoic acid	4-Amino-2-methylbenzoic acid	4-Aminobenzoic acid
CAS Number	13205-48-6[3]	2486-75-1	150-13-0
Molecular Formula	C ₈ H ₈ O ₂ S[3]	C ₈ H ₉ NO ₂ [4]	C ₇ H ₇ NO ₂
Molecular Weight	168.21 g/mol [3]	151.16 g/mol [4]	137.14 g/mol
Melting Point	192-196 °C[5]	160-165 °C[4]	187-189 °C
Appearance	White to cream powder	Solid[4]	White crystalline solid

Plausible Synthetic Pathway

While no specific protocol for the synthesis of **4-Amino-2-(methylthio)benzoic acid** is readily available in the literature, a plausible synthetic route can be devised based on established organic chemistry reactions and methodologies reported for analogous compounds. A potential pathway could start from 2-chloro-4-nitrobenzoic acid, as illustrated in the workflow below.



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Caption: Proposed synthetic workflow for **4-Amino-2-(methylthio)benzoic acid**.

Detailed Experimental Protocol (Proposed)

This proposed protocol is based on similar reactions found in the literature for the synthesis of substituted benzoic acids.

Step 1: Synthesis of 2-(Methylthio)-4-nitrobenzoic acid

- To a solution of 2-chloro-4-nitrobenzoic acid (1 equivalent) in a suitable aprotic polar solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), add sodium thiomethoxide (1.1 equivalents) portion-wise at room temperature.
- Stir the reaction mixture at a slightly elevated temperature (e.g., 60-80 °C) and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Acidify the aqueous solution with a mineral acid (e.g., 2M HCl) to precipitate the product.
- Filter the solid, wash with water, and dry under vacuum to obtain 2-(methylthio)-4-nitrobenzoic acid.

Step 2: Synthesis of 4-Amino-2-(methylthio)benzoic acid

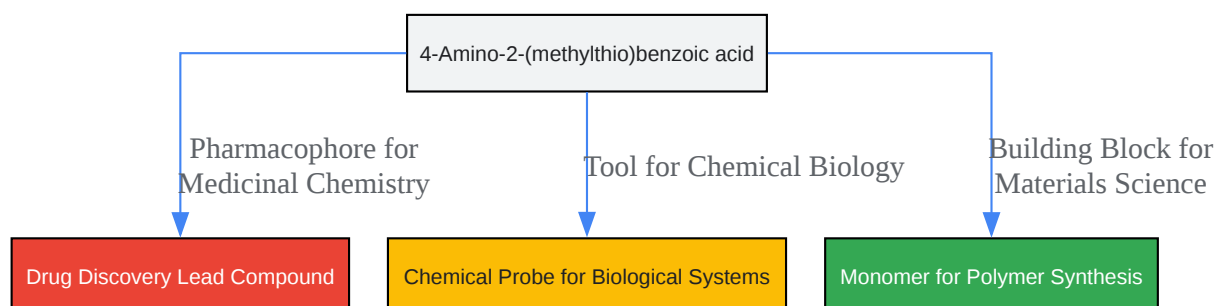
- Suspend 2-(methylthio)-4-nitrobenzoic acid (1 equivalent) in a mixture of ethanol and concentrated hydrochloric acid.

- Add tin(II) chloride dihydrate (3-4 equivalents) portion-wise, controlling the temperature with an ice bath.
- After the addition is complete, heat the reaction mixture to reflux and stir for several hours until the reaction is complete (monitored by TLC).
- Cool the mixture and neutralize with a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **4-Amino-2-(methylthio)benzoic acid**.
- The crude product can be further purified by recrystallization or column chromatography.

Biological Activity and Potential Applications

There is a significant lack of published data on the specific biological activities of **4-Amino-2-(methylthio)benzoic acid**. However, the structural motifs present in the molecule suggest potential areas of interest for future research. Benzoic acid derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anti-inflammatory properties. The presence of the methylthio group could modulate these activities and potentially confer novel pharmacological properties.

The primary amino group serves as a versatile handle for the synthesis of a library of derivatives, such as amides and sulfonamides, which are common pharmacophores in drug discovery.



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Caption: Potential applications of **4-Amino-2-(methylthio)benzoic acid**.

Conclusion

4-Amino-2-(methylthio)benzoic acid represents an intriguing yet underexplored area of chemical research. While its discovery and history remain obscure, its chemical structure suggests a high potential for applications in both medicinal chemistry and materials science. This technical guide has provided a comprehensive overview based on the limited available data and analogous compounds, including a plausible synthetic route and a discussion of potential applications. It is hoped that this document will serve as a valuable resource for researchers and stimulate further investigation into the properties and uses of this enigmatic molecule. Future studies are warranted to elucidate its synthesis, characterize its physicochemical and biological properties, and explore its full potential in various scientific and industrial domains.

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